

molecular structure and chemical properties of ethylhexyl methoxycinnamate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Octinoxate

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Ethylhexyl Methoxycinnamate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethylhexyl methoxycinnamate (EHMC), also known as **octinoxate**, is a widely utilized organic compound in the pharmaceutical and cosmetic industries, primarily functioning as a UVB filter in sunscreen and other personal care products.[1][2] Its efficacy in absorbing UVB radiation helps protect the skin from sun damage, including sunburn and the long-term risks of photoaging and skin cancer.[1] This technical guide provides an in-depth overview of the molecular structure, chemical properties, synthesis, and analytical methodologies related to ethylhexyl methoxycinnamate, tailored for a scientific audience.

Molecular Structure and Chemical Properties

Ethylhexyl methoxycinnamate is the ester of 4-methoxycinnamic acid and 2-ethylhexanol.[1][3] The predominant isomer is the trans (E) isomer, which is more stable and possesses the desired UV-absorbing properties.[4] However, upon exposure to UV radiation, it can undergo photoisomerization to the cis (Z) form, which has a lower UV-filtering efficiency.[3][4]

Chemical Structure:

- Chemical Name: 2-Ethylhexyl (2E)-3-(4-methoxyphenyl)prop-2-enoate[1]
- Synonyms: **Octinoxate**, Octyl methoxycinnamate (OMC), Parsol MCX, Uvinul MC80[1][3]
- Molecular Formula: $C_{18}H_{26}O_3$ [1]
- Molecular Weight: 290.40 g/mol [5]

A diagram illustrating the general workflow for characterizing the molecular structure of ethylhexyl methoxycinnamate is provided below.

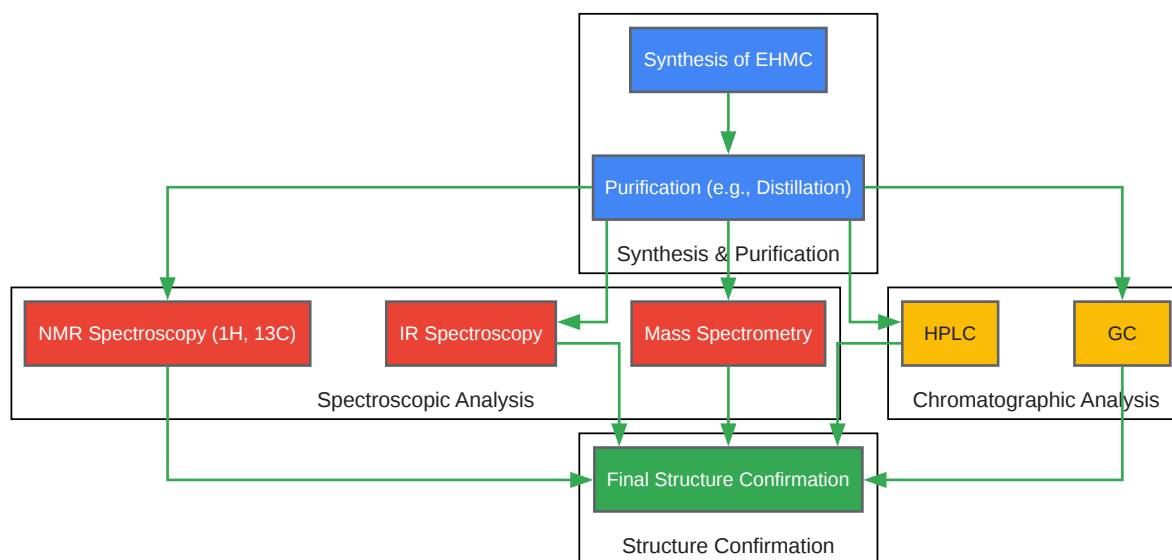


Figure 1. Molecular Structure Characterization Workflow

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Figure 1. Molecular Structure Characterization Workflow.

Physicochemical Properties

A summary of the key physicochemical properties of ethylhexyl methoxycinnamate is presented in the table below.

Property	Value	References
Appearance	Clear to pale yellow, oily liquid	[1][5][6]
Odor	Practically odorless	[6]
Solubility	Insoluble in water; soluble in oils and organic solvents like ethanol.	[1][3][5]
Melting Point	-25 °C	[3][7]
Boiling Point	198-200 °C	[3][7]
Density	1.01 g/cm ³	[3]
Refractive Index (at 20°C)	1.542–1.548	[6]
log KOW (Octanol-Water Partition Coefficient)	High, indicating lipophilicity	[8]

Spectroscopic Properties

The UV absorption spectrum of ethylhexyl methoxycinnamate is critical to its function as a sunscreen agent.

Spectroscopic Property	Value	References
UV Absorption Maximum (λ_{max})	308 - 310 nm (in the UVB range)	[1][6][9]
UV Absorption Range	280 - 320 nm	[1][6][9]

Synthesis of Ethylhexyl Methoxycinnamate

Ethylhexyl methoxycinnamate is commercially synthesized through several routes, with transesterification being a common method.

Synthesis via Transesterification

This method involves the reaction of an alkyl ester of 4-methoxycinnamic acid (such as ethyl 4-methoxycinnamate) with 2-ethylhexanol in the presence of a catalyst.

Experimental Protocol: Transesterification of Ethyl 4-Methoxycinnamate[3]

- Reactants:
 - Ethyl 4-methoxycinnamate (EMC): 30 g (0.145 mmol)
 - 2-Ethylhexanol: 100 mL (in excess)
 - p-Toluenesulfonic acid (catalyst): 3 g
- Apparatus: A reaction flask equipped with a stirrer and a reflux condenser.
- Procedure: a. Charge the reactants into the reaction flask. b. Heat the mixture to 150°C with constant agitation at 1000 rpm. c. Maintain the reaction for 6 hours. d. After the reaction, distill off the excess 2-ethylhexanol and ethanol produced under vacuum. e. Add benzene to the residue and wash the benzene layer with a 10% sodium carbonate solution, followed by water, to remove the catalyst. f. Dry the benzene layer with anhydrous sodium sulfate. g. Remove the benzene by vacuum distillation. h. Purify the final product, ethylhexyl methoxycinnamate, by vacuum distillation.
- Yield: Approximately 93% conversion of ethyl 4-methoxycinnamate.[3]

A diagram representing the synthesis and purification workflow is shown below.

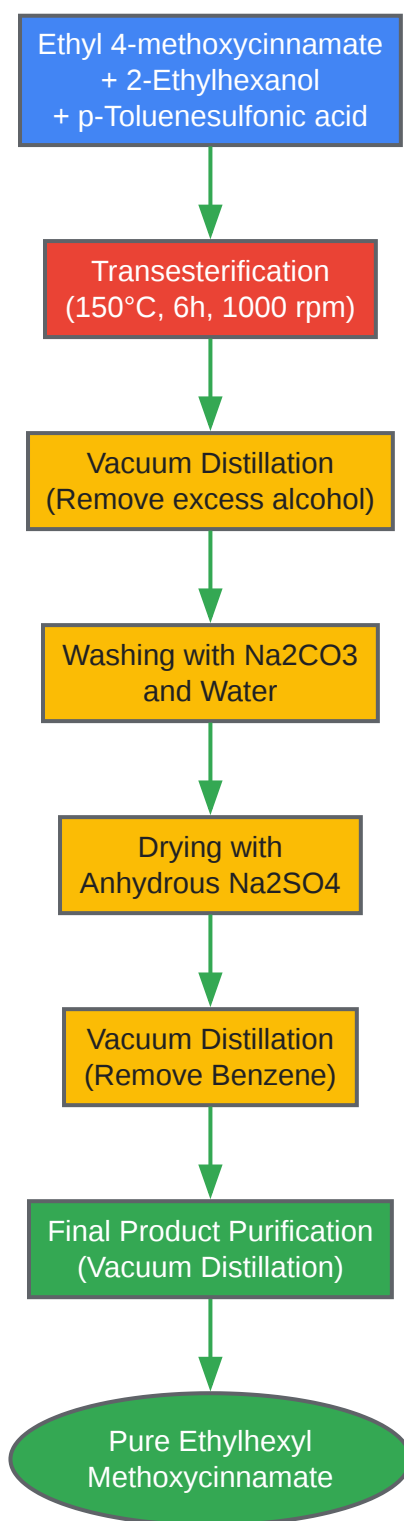


Figure 2. Synthesis and Purification Workflow

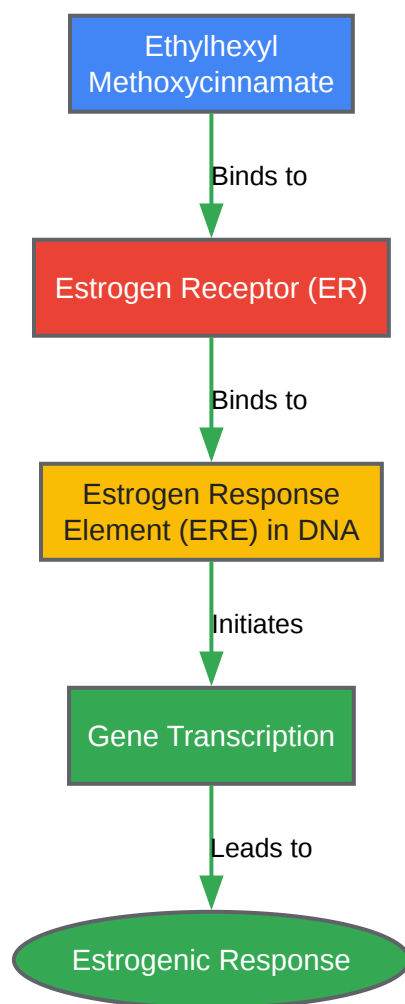


Figure 3. Simplified Estrogenic Activity Pathway

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- To cite this document: BenchChem. [molecular structure and chemical properties of ethylhexyl methoxycinnamate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3029922#molecular-structure-and-chemical-properties-of-ethylhexyl-methoxycinnamate>]

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